

Degradation Profile of S-Methylmethionine Chloride (Vitamin U): A Technical Guide

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Compound of Interest

Compound Name: Vitamin U chloride

Cat. No.: B13406642

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the degradation products and pathways of S-Methylmethionine chloride, commonly known as Vitamin U. The information presented herein is intended to support research, development, and stability assessment of formulations containing this compound.

Introduction

S-Methylmethionine (SMM) chloride, often referred to as Vitamin U, is a derivative of the amino acid methionine. It is found naturally in various plants, particularly in cabbage.^[1] While not a true vitamin, SMM has been investigated for its potential therapeutic effects.^{[2][3]}

Understanding its stability and degradation profile is crucial for the development of pharmaceutical and nutraceutical products. SMM is known to be susceptible to degradation, primarily through thermal decomposition. This guide details the known degradation products, the kinetics of degradation under various conditions, and the analytical methodologies used for their characterization.

Primary Degradation Pathway

The principal degradation pathway of S-Methylmethionine chloride is its thermal decomposition into dimethyl sulfide (DMS) and homoserine. This reaction is a key consideration in the processing of food products containing SMM, such as in the production of beer from malt and in the processing of tea.^{[1][4]} The degradation follows first-order kinetics.^[5]

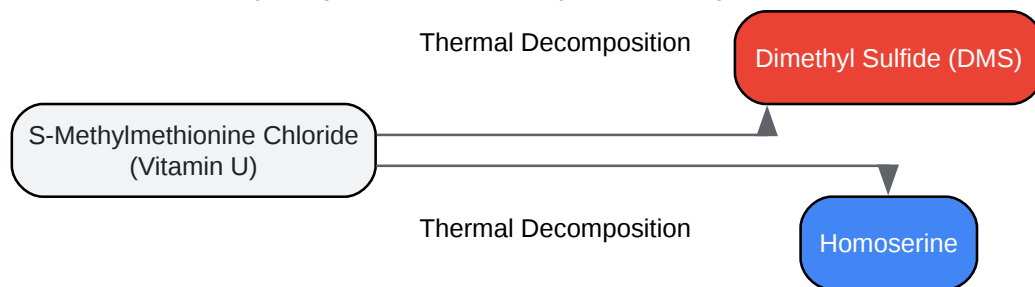
The degradation can be represented by the following reaction:

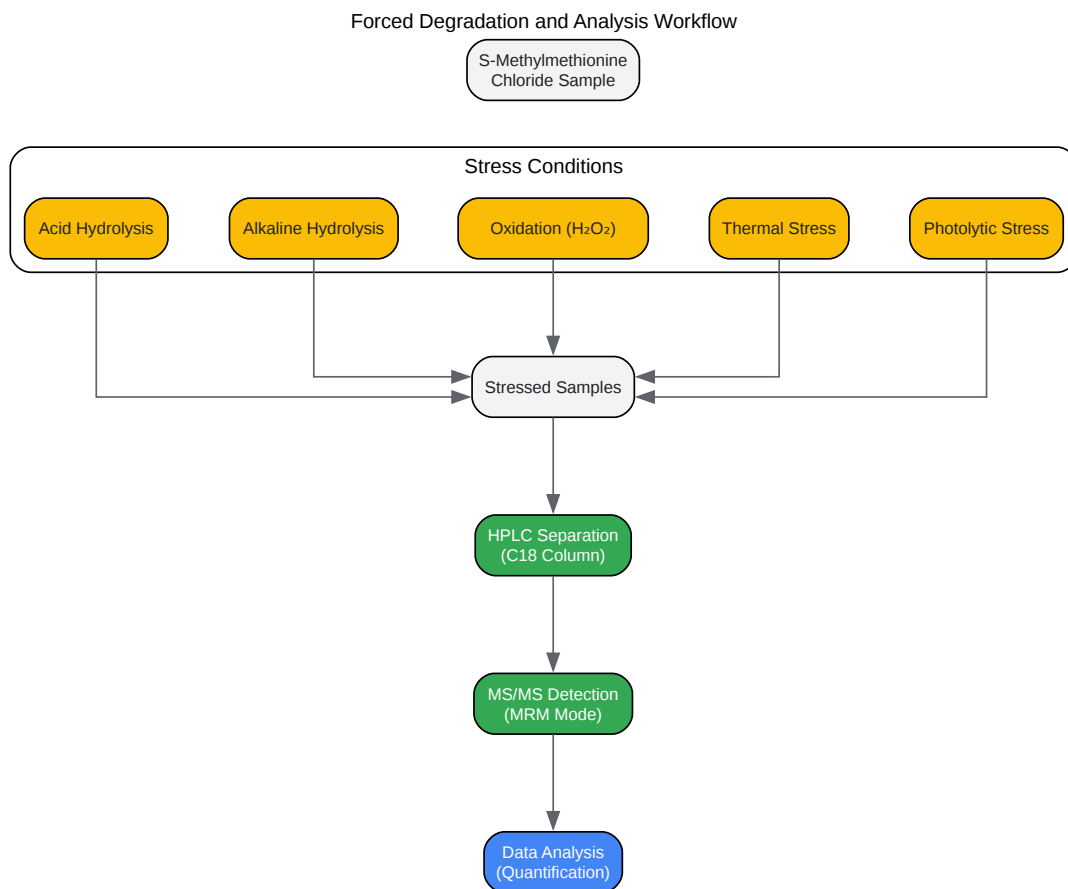
S-Methylmethionine → Dimethyl Sulfide + Homoserine

This decomposition is significantly influenced by temperature and pH.

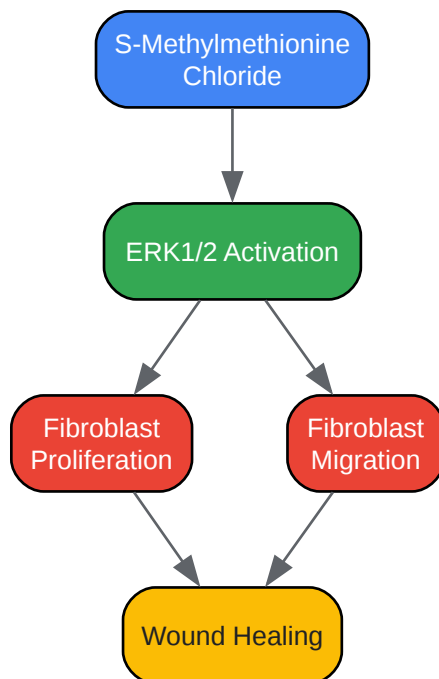
Visual Representation of the Primary Degradation Pathway

Primary Degradation Pathway of S-Methylmethionine





SMM and ERK1/2 Signaling in Fibroblasts



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